

Proper Disposal of N-Methylpropionamide: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methylpropionamide*

Cat. No.: B074207

[Get Quote](#)

For Immediate Reference by Laboratory Professionals

This guide provides essential safety and logistical information for the proper disposal of **N-Methylpropionamide** (CAS No. 1187-58-2). Adherence to these procedures is critical for ensuring personnel safety and environmental compliance. This document is intended for researchers, scientists, and drug development professionals actively engaged in laboratory settings.

I. Pre-Disposal Safety and Hazard Identification

N-Methylpropionamide is a combustible liquid and is irritating to the eyes, skin, and respiratory system.[1][2] Before handling for disposal, it is imperative to be familiar with its properties and to wear appropriate Personal Protective Equipment (PPE).

Key Safety Precautions:

- **Engineering Controls:** Always handle **N-Methylpropionamide** in a well-ventilated area, preferably within a chemical fume hood.[3]
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[1][4] If significant vapors are expected, a NIOSH/MSHA-approved respirator may be necessary.[5]
- **Spill Containment:** Have a spill kit readily available that is appropriate for combustible liquids.

II. Quantitative Data: Chemical and Physical Properties

The following table summarizes key quantitative data for **N-Methylpropionamide**, which informs its safe handling and disposal.

Property	Value
CAS Number	1187-58-2
Molecular Formula	C ₄ H ₉ NO
Molecular Weight	87.12 g/mol [6]
Appearance	Clear, colorless liquid[7]
Boiling Point	146 °C @ 90 mmHg[1][2]
Melting Point	-43 °C[1][2]
Density	0.931 g/mL at 25 °C[1][2]
Flash Point	106 °C (222.8 °F) - closed cup[1]
Water Solubility	Very soluble[7]

III. Step-by-Step Disposal Protocol

The disposal of **N-Methylpropionamide** must be conducted in accordance with local, state, and federal regulations. Never dispose of this chemical down the drain or in regular trash.

Experimental Protocol for Waste Collection:

- Waste Container Selection:
 - Use a designated, leak-proof, and sealable container that is compatible with **N-Methylpropionamide**. A high-density polyethylene (HDPE) or glass container is recommended.

- The container must be clearly labeled as "Hazardous Waste: **N-Methylpropionamide**" and should include the chemical formula and relevant hazard symbols (e.g., "Combustible," "Irritant").
- Waste Segregation:
 - Do not mix **N-Methylpropionamide** waste with other incompatible waste streams. It should be collected separately from strong acids, bases, and oxidizers.[\[8\]](#)
 - Keep aqueous and non-halogenated organic solvent waste streams separate where possible.[\[8\]](#)
- Collection Procedure:
 - Carefully transfer the waste **N-Methylpropionamide** into the designated hazardous waste container, avoiding splashes.
 - Perform this transfer within a chemical fume hood to minimize inhalation exposure.
 - Do not fill the container to more than 90% capacity to allow for vapor expansion.
- Storage of Waste:
 - Seal the waste container tightly when not in use.
 - Store the container in a designated satellite accumulation area that is cool, dry, and well-ventilated.[\[7\]](#)
 - Store away from heat, sparks, and open flames. Flammable liquid storage cabinets are appropriate.
- Final Disposal:
 - Arrange for the collection of the hazardous waste by a licensed environmental waste management company.[\[4\]](#)
 - Provide the waste disposal company with the Safety Data Sheet (SDS) for **N-Methylpropionamide**.

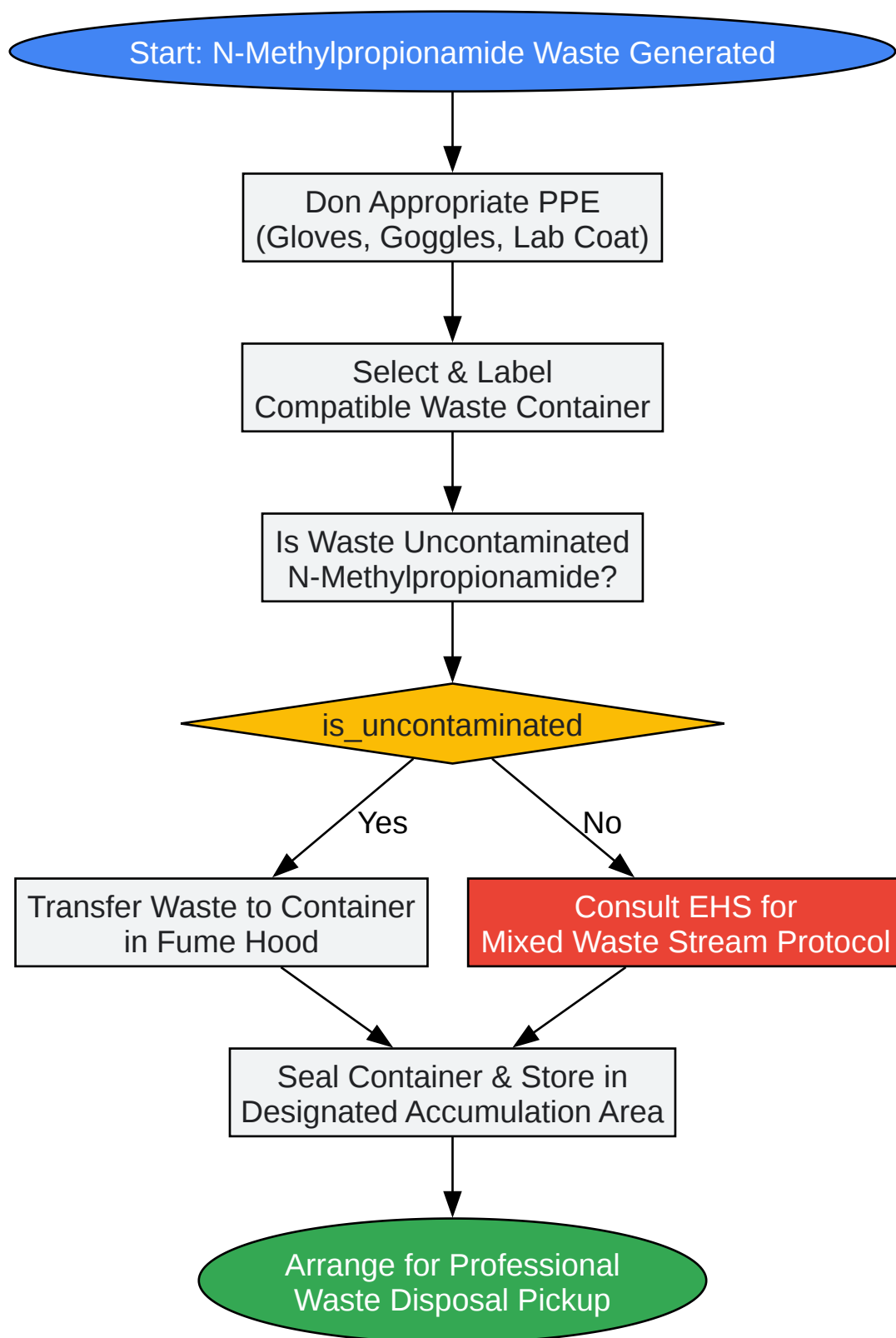
- Maintain a log of the waste generated, including the amount and date of accumulation.

IV. Emergency Procedures

- Small Spills: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in the designated hazardous waste container for disposal.[3]
- Large Spills: Evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.
- Personal Contamination:
 - Skin: Immediately wash the affected area with plenty of soap and water.[5]
 - Eyes: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[5] Seek medical attention.
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[5]

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-Methylpropionamide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **N-Methylpropionamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Methylpropionamide 98 1187-58-2 [sigmaaldrich.com]
- 2. chembk.com [chembk.com]
- 3. afgsci.com [afgsci.com]
- 4. benchchem.com [benchchem.com]
- 5. N-Methylpropionamide(1187-58-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. nbinnno.com [nbinnno.com]
- 7. Page loading... [guidechem.com]
- 8. nipissingu.ca [nipissingu.ca]
- To cite this document: BenchChem. [Proper Disposal of N-Methylpropionamide: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074207#n-methylpropionamide-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com